

The Pharmacodynamics of BMS-935177: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the pharmacodynamics of **BMS-935177**, a potent and reversible inhibitor of Bruton's Tyrosine Kinase (BTK). The information is compiled from publicly available preclinical data.

Core Mechanism of Action

BMS-935177 is a selective and reversible inhibitor of Bruton's Tyrosine Kinase (BTK), a non-receptor tyrosine kinase belonging to the Tec family.[1][2] BTK is a critical signaling element downstream of the B-cell receptor (BCR) and Fc receptors, playing a crucial role in the activation, proliferation, and survival of B-lymphocytes.[2][3] By reversibly binding to BTK, **BMS-935177** blocks its kinase activity, thereby attenuating these key cellular processes. This mechanism of action makes it a promising candidate for the treatment of autoimmune diseases and B-cell malignancies.[2][3]

Quantitative Pharmacodynamic Data

The following tables summarize the in vitro potency and selectivity of **BMS-935177** against BTK and other kinases, as well as its activity in various cell-based functional assays.

Table 1: In Vitro Kinase Inhibitory Potency of BMS-935177



Kinase Target	Assay Type	IC50 (nM)	Selectivity vs. BTK	Reference(s)
ВТК	Cell-free	2.8	-	[1]
TEC	Cell-free	13	~5-fold	[1]
BMX	Cell-free	24	~9-fold	[1]
ITK	Cell-free	-	5 to 67-fold	[1]
TXK	Cell-free	-	5 to 67-fold	[1]
BLK	Cell-free	20	~7-fold	[1]
TRKA	Cell-free	30	~11-fold	[1]
HER4	Cell-free	<150	>50-fold	[1]
TRKB	Cell-free	<150	>50-fold	[1]
RET	Cell-free	<150	>50-fold	[1]
SRC	Cell-free	-	~1100-fold	[1]

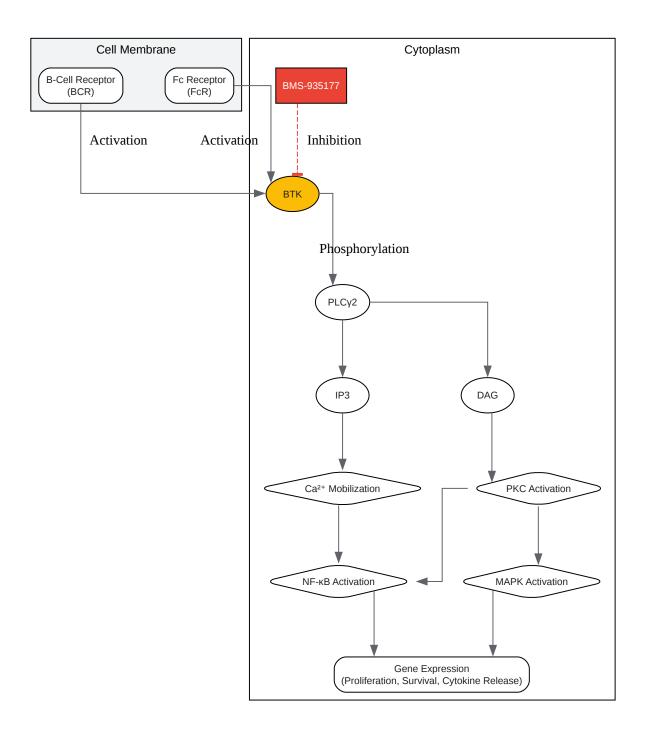
Table 2: Cellular Pharmacodynamic Activity of BMS-935177



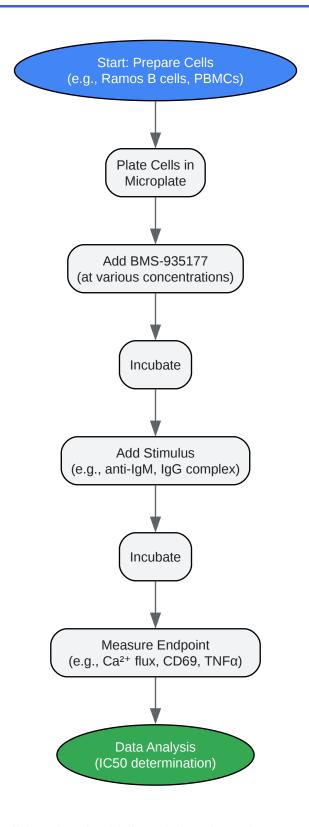
Assay	Cell Type	Stimulus	Endpoint	IC50 (nM)	Reference(s
Calcium Flux	Human Ramos B cells	Anti-IgM / Anti-IgG	Intracellular Ca2+	27	[1]
CD69 Expression	Peripheral B cells	Anti-IgM / Anti-IgG	Surface CD69	-	[1]
CD69 Expression	Peripheral B cells	CD40 Ligand	Surface CD69	No effect	[1]
TNFα Production	Human PBMCs	lgG Immune Complex	TNFα release	14	[1]
BCR- stimulated CD69	Human Whole Blood	-	Surface CD69	550 ± 100	[4]
BCR- stimulated CD69	Mouse Whole Blood	-	Surface CD69	2060 ± 240	[4]

Signaling Pathways and Experimental Workflows BTK Signaling Pathway Inhibition by BMS-935177









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